

Application Note: Photochemical Properties and Applications of Fluorinated N,N-Dimethylanilines

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Compound of Interest

Compound Name: *N,N*-dimethyl-2-(trifluoromethyl)aniline

CAS No.: 54672-14-9

Cat. No.: B1620821

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Executive Summary

Fluorinated N,N-dimethylanilines (F-DMA), particularly 4-fluoro-N,N-dimethylaniline (FDMA), occupy a unique niche in photochemistry. Unlike their cyano-substituted counterparts (e.g., DMABN), which are famous for Twisted Intramolecular Charge Transfer (TICT) states, F-DMA predominantly exhibit planar locally excited (LE) state emission. This absence of non-radiative TICT decay pathways renders them robust electron donors in photoredox cycles.

This guide details the electronic structure, redox potentials, and synthetic utility of F-DMA, providing a validated protocol for their use as substrates in radical C-H fluoroalkylation.

Photochemical & Electrochemical Profile

2.1 Electronic Structure: The TICT vs. Planar Debate

A critical distinction in utilizing F-DMA is their excited-state geometry. While 4-(dimethylamino)benzonitrile relaxes via a twisted state (TICT) that quenches fluorescence, FDMA retains a planar geometry in its

state.

- Implication: F-DMAs have longer excited-state lifetimes compared to TICT-active anilines, making them more efficient at bimolecular electron transfer before non-radiative decay occurs.

- Mechanism: The high electronegativity of fluorine lowers the energy of the

orbital less significantly than a cyano group, preventing the energetic crossover required to stabilize the twisted charge-transfer state.

2.2 Redox Potentials and Substituent Effects

The oxidation potential (

) is the governing parameter for F-DMAs in photoredox catalysis. Fluorine substitution anodically shifts the potential, making the radical cation (

) a more potent oxidant than the non-fluorinated parent.

Table 1: Oxidation Potentials of Substituted N,N-Dimethylanilines

Compound	Substituent ()	(V vs. SCE)	(V vs. SCE)	Application Niche
N,N-Dimethylaniline	H (0.[1][2]00)	+0.76 V	+0.71 V	Standard electron donor
4-Fluoro-DMA	F (+0.06)	+0.83 V	+0.75 V	Robust substrate; Radical probe
4-Chloro-DMA	Cl (+0.23)	+0.88 V	+0.80 V	Intermediate oxidation power
4-Bromo-DMA	Br (+0.23)	+0.89 V	+0.81 V	Precursor for cross-coupling
4-Cyano-DMA	CN (+0.66)	+1.15 V	+1.05 V	TICT probe; Hard to oxidize

“

Note: Data compiled from cyclic voltammetry in MeCN (0.1 M

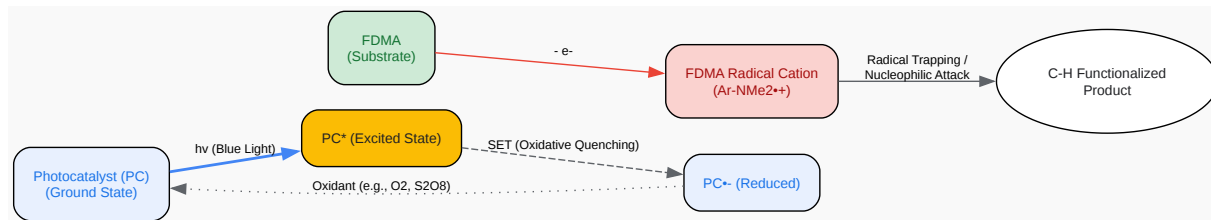
). Values may shift

V depending on the reference electrode and solvent.

Mechanism: Oxidative Quenching Cycle

In photoredox applications, F-DMA's typically act as reductive quenchers. They donate an electron to an excited photocatalyst (

), generating a reactive radical cation.



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Figure 1: General oxidative quenching cycle using FDMA. The planar excited state of FDMA ensures efficient electron transfer to the photocatalyst.

Protocol: Photochemical C-H Difluoroalkylation

This protocol demonstrates the use of 4-fluoro-N,N-dimethylaniline as a substrate for direct C-H functionalization.[3] This reaction exploits the stability of the FDMA radical cation to install a difluoroacetate group, a bioisostere relevant in medicinal chemistry.

4.1 Reaction Overview

- Substrate: 4-Fluoro-N,N-dimethylaniline
- Reagent: Ethyl bromodifluoroacetate ()
- Photocatalyst: Eosin Y (Organic dye, cost-effective)
- Light Source: Blue LEDs (460–470 nm) or Green LEDs (525 nm)
- Solvent: DMSO or DMF

4.2 Materials & Reagents

- 4-Fluoro-N,N-dimethylaniline (CAS: 403-46-3) – 1.0 equiv.
- Ethyl bromodifluoroacetate (CAS: 667-27-6) – 2.0 equiv.
- Eosin Y (Disodium salt) – 1–2 mol%
- Potassium Carbonate () – 2.0 equiv.
- DMSO (Anhydrous) – [0.1 M concentration relative to substrate]

4.3 Step-by-Step Procedure

- Setup:
 - In an 8 mL clear glass vial equipped with a magnetic stir bar, add Eosin Y (6.5 mg, 0.01 mmol) and (276 mg, 2.0 mmol).
 - Add 4-Fluoro-N,N-dimethylaniline (139 mg, 1.0 mmol).
 - Add DMSO (10 mL) via syringe.

- Add Ethyl bromodifluoroacetate (256 μ L, 2.0 mmol) last.
- Degassing (Critical):
 - Seal the vial with a septum cap.
 - Sparge the solution with Nitrogen () or Argon for 10–15 minutes to remove dissolved oxygen. Oxygen is a competitive quencher and will inhibit the radical chain.
- Irradiation:
 - Place the vial 2–3 cm away from a Blue LED lamp (approx. 460 nm, 10-20 W). A standard Kessil lamp or a strip of high-intensity LEDs works well.
 - Stir vigorously at room temperature. Use a fan to keep the vial cool if the LEDs generate significant heat (maintain $T < 35\text{ }^{\circ}\text{C}$).
 - Reaction Time: Irradiate for 18–24 hours.
- Work-up:
 - Dilute the reaction mixture with Ethyl Acetate (30 mL) and Water (30 mL).
 - Transfer to a separatory funnel. Extract the aqueous layer with Ethyl Acetate (2 x 20 mL).
 - Wash the combined organic layers with Brine (saturated NaCl) to remove residual DMSO.
 - Dry over anhydrous , filter, and concentrate under reduced pressure.
- Purification:
 - Purify the crude residue via flash column chromatography on silica gel.
 - Eluent: Hexanes/Ethyl Acetate gradient (typically 95:5 to 80:20).

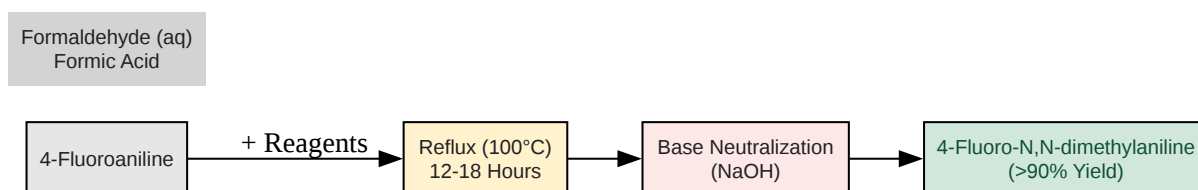
- Product: Ethyl 2-(2-(dimethylamino)-5-fluorophenyl)-2,2-difluoroacetate.

4.4 Troubleshooting Guide

Observation	Probable Cause	Solution
No Reaction	Oxygen inhibition	Re-sparge with Argon for 20 mins; ensure septum is airtight.
Low Yield	Light penetration	Dilute reaction to 0.05 M; ensure vial glass is not UV-blocking.
Decomposition	Overheating	Use a fan to cool the reaction vial; maintain < 35 °C.
Blue/Green solution turns colorless	Photobleaching of Catalyst	Add another 1 mol% of Eosin Y and continue irradiation.

Synthesis of 4-Fluoro-N,N-dimethylaniline

If commercial sources are unavailable or expensive, FDMA can be synthesized from 4-fluoroaniline in high yield.



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Figure 2: Eschweiler-Clarke Methylation Workflow.

Protocol:

- Mix 4-fluoroaniline (10 mmol) with Formic acid (25 mmol) and Formaldehyde (37% aq., 25 mmol).
- Reflux at 100 °C for 16 hours.

evolution indicates reaction progress.

- Cool to RT, basify with 4M NaOH to pH > 10.
- Extract with Ether, dry (), and distill (b.p. ~200 °C) or use crude if purity >95% by NMR.

References

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